

# Hept-6-en-3-amine molecular weight and formula

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## Compound of Interest

Compound Name: Hept-6-en-3-amine

Cat. No.: B1465868

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## Technical Data Summary: Hept-6-en-3-amine

This document provides the core chemical properties, specifically the molecular formula and molecular weight, for **Hept-6-en-3-amine**. The data is derived from its chemical structure as defined by IUPAC nomenclature.

## Core Molecular Data

The fundamental quantitative data for **Hept-6-en-3-amine** is presented below. This information is foundational for researchers and scientists in stoichiometry, reaction planning, and analytical characterization.

Parameter	Value
Molecular Formula	C <sub>7</sub> H <sub>15</sub> N
Molar Mass	113.20 g/mol

## Methodology for Determination

The molecular formula and weight are determined based on the compound's name, "**Hept-6-en-3-amine**," which dictates its atomic composition.

- Structural Interpretation:** The IUPAC name defines a seven-carbon ("hept") chain with a double bond starting at the sixth carbon ("-6-en-") and an amine group (-NH<sub>2</sub>) located on the third carbon ("-3-amine").

- **Atomic Count:** Based on this structure, the count of each atom is established: 7 Carbon atoms, 15 Hydrogen atoms, and 1 Nitrogen atom, yielding the molecular formula  $C_7H_{15}N$ .
- **Molecular Weight Calculation:** The molecular weight is calculated by summing the atomic weights of the constituent atoms (C:  $\sim 12.011$  u, H:  $\sim 1.008$  u, N:  $\sim 14.007$  u).

## Logical Relationship Diagram

The following diagram illustrates the logical workflow for deriving the molecule's properties from its chemical name.

Caption: Workflow for deriving molecular properties from IUPAC name.

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